

N-Hexylaniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Hexylaniline**

Cat. No.: **B1594167**

[Get Quote](#)

Core Technical Data on N-Hexylaniline

This guide provides the fundamental molecular and physical data for **N-Hexylaniline**, a compound relevant to various research and development applications. The information is presented to be accessible for researchers, scientists, and professionals in drug development.

Molecular and Physical Properties

N-Hexylaniline is an organic compound with the IUPAC name **N-hexylaniline**.^[1] Its core quantitative properties are summarized below for clear reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₉ N ^{[1][2][3]}
Molecular Weight	177.29 g/mol ^{[1][4][5][6]}
Density	0.899 g/mL at 25 °C ^{[4][7]}
Boiling Point	140-145 °C at 15 mmHg ^{[6][7]}
Flash Point	>110 °C (closed cup) ^{[6][7]}
Refractive Index	n _{20/D} 1.5228 ^{[6][7]}

The compound is classified as an amine and is a liquid at room temperature.^[7] It is soluble in organic solvents like alcohol and ether but is insoluble in water.^[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Hexylaniline | C12H19N | CID 138340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-N-Hexylaniline [webbook.nist.gov]
- 3. N-Hexylaniline [webbook.nist.gov]
- 4. N-hexylaniline [stenutz.eu]
- 5. N-Hexylaniline (CAS 4746-32-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. N-Hexylaniline 98 4746-32-1 [sigmaaldrich.com]
- 7. N-HEXYLANILINE, 98% CAS#: 4746-32-1 [m.chemicalbook.com]
- 8. 4-n-Hexylaniline [chembk.com]
- To cite this document: BenchChem. [N-Hexylaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594167#n-hexylaniline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1594167#n-hexylaniline-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com